

Spectroscopic comparison of citronellyl vs. geranyl oxyacetaldehyde

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Compound of Interest

Compound Name: [(3,7-Dimethyloctyl)oxy]acetaldehyde

CAS No.: 41767-05-9

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Executive Summary

This guide provides a definitive technical comparison between Citronellyl Oxyacetaldehyde (COA) and Geranyl Oxyacetaldehyde (GOA). While both are potent floral-aldehydic fragrance ingredients (Muguet/Lily profile) sharing a common ether-aldehyde backbone, their structural divergence at the C2-C3 position of the terpene tail dictates distinct spectroscopic signatures and stability profiles.

Key Differentiation:

- Citronellyl Oxyacetaldehyde: Saturated C2-C3 bond (Mono-unsaturated tail).
- Geranyl Oxyacetaldehyde: Unsaturated C2-C3 bond (Di-unsaturated, allylic tail).

This saturation difference results in a ~0.6 ppm upfield shift in the ^1H NMR signal for the ether-linked methylene protons in COA compared to GOA, serving as the primary quality control (QC) metric.

Structural & Synthetic Logic

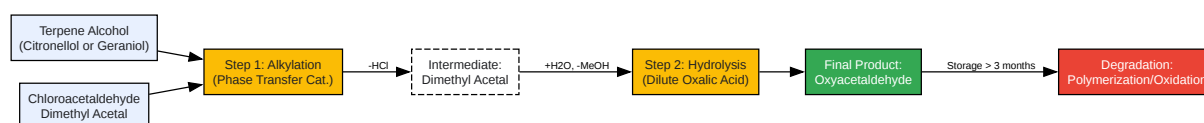
To understand the spectroscopic data, one must first understand the molecular architecture. Both molecules are synthesized via a Williamson ether synthesis followed by acetal hydrolysis.

Chemical Structures

- Citronellyl Oxyacetaldehyde: 2-[(3,7-dimethyl-6-octenyl)oxy]acetaldehyde[1][2]
 - CAS: 7492-67-3[1][3][4]
 - Character: Saturated ether linkage; flexible chain.
- Geranyl Oxyacetaldehyde: 2-[(2E)-3,7-dimethyl-2,6-octadienyl]oxy]acetaldehyde
 - CAS: 147159-48-6 (generic/isomer mix)
 - Character: Allylic ether linkage; rigid geometry near the ether oxygen.

Synthesis & Degradation Pathway

The following workflow illustrates the synthesis and potential degradation points, which are critical for interpreting impurity peaks in MS and NMR.



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Figure 1: Synthetic pathway for oxyacetaldehydes. Note that the acetal intermediate is often stable, while the final aldehyde is prone to polymerization.

Spectroscopic Comparison (Experimental Data)

The following data differentiates the two molecules based on nuclear magnetic resonance (NMR) and mass spectrometry (MS).

1H NMR Spectroscopy (The Gold Standard)

The most reliable method for quantification and differentiation is 1H NMR. The presence of the allylic double bond in Geranyl Oxyacetaldehyde deshields the protons adjacent to the ether oxygen.

Table 1: Comparative 1H NMR Chemical Shifts (CDCl3, 400 MHz)

Proton Assignment	Citronellyl Oxyacetaldehyde (δ ppm)	Geranyl Oxyacetaldehyde (δ ppm)	Signal Type	Diagnostic Value
Aldehyde (-CHO)	9.72	9.75	Triplet	Low (Identical)
Acetaldehyde - CH2-	4.05	4.08	Doublet	Low
Terpene C1 (-O-CH2-)	3.45 - 3.55	4.15 - 4.25	Triplet (C) vs Doublet (G)	CRITICAL
Olefinic C2-H	Absent	5.35 - 5.45	Triplet	CRITICAL
Olefinic C6-H	5.08	5.08	Triplet	Low (Shared)
C3-Methyl	0.92 (Doublet)	1.68 (Singlet)	-	High

Analysis:

- The "Allylic Shift": In Geranyl Oxyacetaldehyde, the C1 protons (attached to the ether oxygen) appear downfield at ~4.20 ppm due to the adjacent double bond. In Citronellyl Oxyacetaldehyde, these protons are in a saturated environment and appear upfield at ~3.50 ppm.
- Olefinic Region: Geranyl shows two distinct olefinic signals (C2 and C6). Citronellyl shows only one (C6).

Mass Spectrometry (GC-MS)

Under Electron Impact (EI, 70eV), the fragmentation patterns differ due to the stability of the allylic cation in the geranyl derivative.

Table 2: Key MS Fragmentation Ions

Fragment	Citronellyl Oxyacetaldehyde (m/z)	Geranyl Oxyacetaldehyde (m/z)	Mechanistic Origin
Molecular Ion (M+)	198 (Weak)	196 (Trace)	-
Base Peak	69 (Isoprenyl)	69 (Isoprenyl)	Terminal tail
Diagnostic A	123 (C ₈ H ₁₅ O ⁺)	137 (C ₁₀ H ₁₇ ⁺)	Loss of -CH ₂ CHO fragment
Diagnostic B	41, 55, 81 (Alkyl series)	41, 69, 93 (Allylic series)	Chain saturation

Experimental Protocols

These protocols are designed to be self-validating. If the yield of the acetal intermediate is <85%, check the water content of the alcohol starting material.

Protocol A: Synthesis of Citronellyl Oxyacetaldehyde (Lab Scale)

- Reagents:
 - Citronellol (1.0 eq, 156.3 g/mol)
 - Chloroacetaldehyde dimethyl acetal (1.2 eq)
 - NaOH (50% aq. solution, 4.0 eq)
 - Aliquat 336 (Phase Transfer Catalyst, 1 mol%)

- Procedure:
 - Alkylation: Mix Citronellol and Catalyst at 60°C. Add NaOH solution. Dropwise add Chloroacetaldehyde dimethyl acetal over 2 hours.
 - Reaction: Stir at 85-90°C for 8 hours. Monitor by GC (Target: >98% conversion of Citronellol).
 - Workup: Cool to RT. Wash organic phase with water (3x) to remove salts/base.
 - Hydrolysis: Add the crude acetal to a solution of Oxalic Acid (5% aq) at 60°C. Stir for 2 hours.
 - Validation: GC peak for acetal (Rt ~12.5 min) should disappear; Aldehyde peak (Rt ~11.2 min) appears.
- Purification:
 - Flash distillation (High vacuum, <1 mbar). Note: The aldehyde is heat sensitive. Keep pot temp <110°C.

Protocol B: QC Analysis via GC-MS

- Column: DB-Wax or HP-Innowax (Polar column preferred to separate aldehyde from alcohol traces).
- Oven Program: 60°C (1 min) → 20°C/min → 240°C (5 min).
- Inlet: 250°C, Split 50:1.
- Self-Validation:
 - Citronellyl isomer: Elutes earlier than Geranyl isomer on non-polar columns (DB-5), but later on polar columns (DB-Wax) due to polarity/hydrogen bonding differences.
 - Impurity Check: Look for m/z 138 (Citronellal) or m/z 154 (Geranial) which indicate oxidation of the starting alcohol rather than ether formation.

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